

# tetrabutylammonium bibenzoate CAS number and safety data sheet

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## Compound of Interest

Compound Name: *Tetrabutylammonium bibenzoate*

Cat. No.: *B125383*

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## Tetrabutylammonium Bibenzoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tetrabutylammonium bibenzoate** (CAS Number: 116263-39-9), a quaternary ammonium salt with applications in specialized chemical synthesis. This document collates available data on its chemical and physical properties, safety information, and its role as a nucleophilic catalyst.

## Chemical and Physical Properties

**Tetrabutylammonium bibenzoate**, also known as N,N,N-Tributyl-1-butanaminium Bibenzoate or Bioxyanion, is an organic salt.<sup>[1][2][3]</sup> Quantitative data for this compound is limited in publicly available literature. The key identifiers and properties are summarized in Table 1. For comparative reference, the properties of the closely related compound, tetrabutylammonium benzoate, are provided in Table 2.

Table 1: Physicochemical Properties of **Tetrabutylammonium Bibenzoate**

Property	Value	Source
CAS Number	116263-39-9	[1][2][3][4][5]
Molecular Formula	C <sub>30</sub> H <sub>47</sub> NO <sub>4</sub>	[2][3][4][5]
Molecular Weight	485.70 g/mol	[2][3][5]
Synonyms	N,N,N-Tributyl-1-butanaminium Bibenzoate; Bioxylanion	[1][2][3]
Solubility	Highly soluble in organic solvents	[4]

Table 2: Reference Physicochemical Properties of Tetrabutylammonium Benzoate

Property	Value	Source
CAS Number	18819-89-1	[6][7]
Molecular Formula	C <sub>23</sub> H <sub>41</sub> NO <sub>2</sub>	[6]
Molecular Weight	363.58 g/mol	[6]
Appearance	Crystals	
Melting Point	64-67 °C	[6][7]
Solubility	Acetonitrile: 0.1 g/mL, clear, colorless	

## Safety Data Sheet Summary

Disclaimer: A specific Safety Data Sheet (SDS) for **tetrabutylammonium bibenzoate** (CAS 116263-39-9) was not identified in the available resources. The following information is summarized from the SDS of a structurally related compound, tetrabutylammonium benzoate (CAS 18819-89-1), and should be used for reference purposes only. A comprehensive risk assessment should be conducted before handling.

Hazard Identification:

- Considered a hazardous substance.[8]
- Harmful if swallowed.[8]
- Causes skin irritation.[8]
- Risk of serious eye damage.[8]
- May be toxic to aquatic organisms.[8]

#### First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.[8]
- Skin Contact: Remove contaminated clothing and flush skin with running water.[8]
- Ingestion: If swallowed, may cause corrosive damage to mucous membranes. Nausea and vomiting may occur.[8] Seek immediate medical attention.

#### Handling and Storage:

- Avoid all personal contact, including inhalation.[8]
- Use in a well-ventilated area.[8]
- Store in original, tightly closed containers.

#### Fire and Explosion Hazards:

- Combustible solid.[8]
- Combustion may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[8]

## Experimental Protocols and Applications

Detailed, step-by-step experimental protocols for the use of **tetrabutylammonium bibenzoate** are not readily available in the surveyed literature. However, its primary application has been identified as a nucleophilic catalyst in specific polymerization and interchange reactions.

### Catalytic Role in Polymer Synthesis:

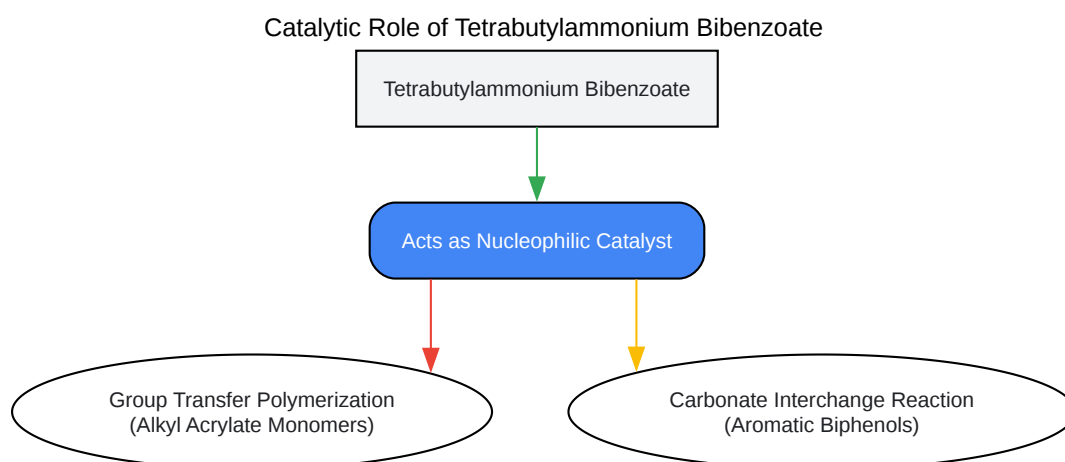
**Tetrabutylammonium bibenzoate** is a useful nucleophile, capable of catalyzing the silyl ketene acetal-initiated Group Transfer Polymerization (GTP) of alkyl acrylate monomers.[3][9] GTP is a form of living polymerization that allows for the synthesis of polymers with controlled molecular weight and architecture.

The general workflow for its use in GTP can be described as follows:

- Initiation: The process is initiated by a silyl ketene acetal.
- Catalysis: **Tetrabutylammonium bibenzoate** facilitates the transfer of the silyl group.
- Propagation: Monomers are sequentially added to the growing polymer chain.

This compound has also been noted for its catalytic activity in carbonate interchange reactions involving aromatic biphenols and diphenyl carbonate.

The catalytic function of **tetrabutylammonium bibenzoate** is depicted in the following logical diagram:



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Caption: Logical diagram of **tetrabutylammonium bibenzoate**'s catalytic activity.

## Signaling Pathways

There is no information available in the reviewed literature to suggest that **tetrabutylammonium bibenzoate** is involved in any biological signaling pathways. Its use appears to be confined to chemical synthesis applications.

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